

formulation of bromacil for pre-emergent and post-emergent weed control

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Compound of Interest

Compound Name: *Bromacil*

Cat. No.: *B1667870*

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Application Notes and Protocols for Bromacil in Weed Control

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the formulation and use of **bromacil** for both pre-emergent and post-emergent weed control. The information is intended for researchers, scientists, and professionals involved in the development and application of herbicides.

Introduction to Bromacil

Bromacil is a broad-spectrum herbicide belonging to the substituted uracil chemical family. It is effective for the control of a wide range of annual and perennial broadleaf weeds and grasses. Its primary application is in non-crop areas and for selective weed management in crops such as citrus and pineapple[1][2][3]. **Bromacil** functions as both a pre-emergent and post-emergent herbicide, providing residual control of weeds[4][5].

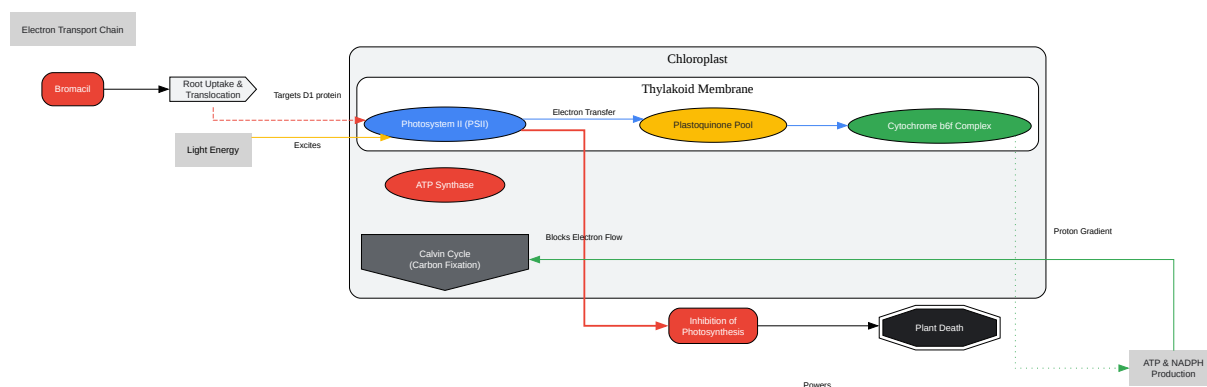
Formulations: **Bromacil** is available in several formulations, including:

- Wettable powders (WP)
- Water-soluble liquids

- Water-dispersible granules (WDG) or dry flowables (DF)
- Granules (GR)

Mechanism of Action

Bromacil's herbicidal activity stems from its ability to inhibit photosynthesis in susceptible plants. It is primarily absorbed through the roots and translocated to the leaves. At the cellular level, **bromacil** acts as a potent inhibitor of Photosystem II (PSII). It disrupts the electron transport chain, a critical process in the light-dependent reactions of photosynthesis, leading to the cessation of energy production and ultimately, plant death. Visible symptoms, such as chlorosis and necrosis, typically appear within 3 to 7 days of application, with complete control achieved in 2 to 4 weeks.



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Caption: Simplified signaling pathway of **bromacil**'s herbicidal action.

Quantitative Data on Bromacil Formulations and Efficacy

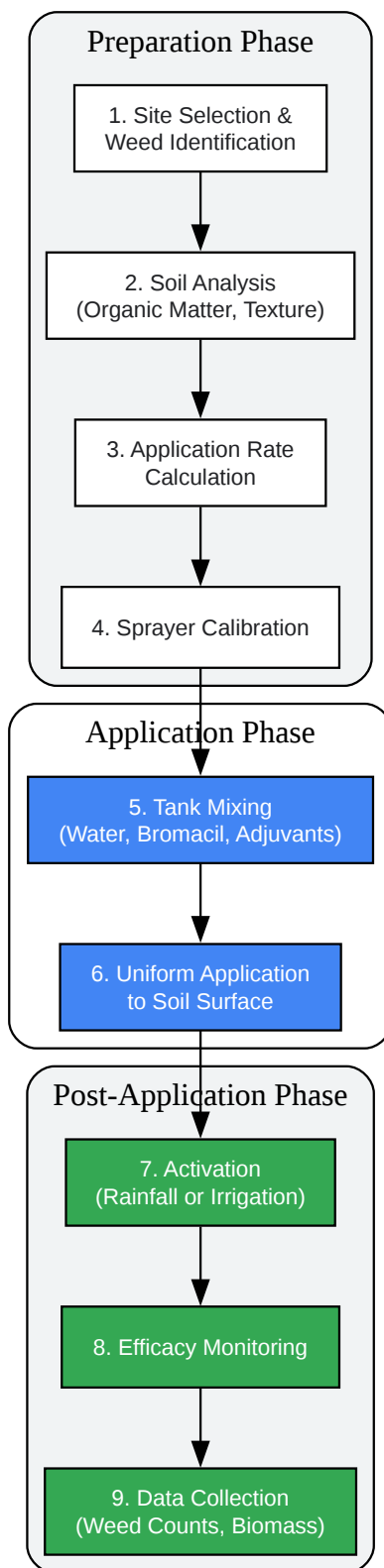
The application rates of **bromacil** vary depending on the target weed species, soil type, rainfall, and the specific crop or non-crop area being treated. Higher rates are generally required for perennial weeds and for longer residual control.

Target Area	Weed Type	Application Rate (Product per Acre)	Application Rate (Active Ingredient per Acre)	Notes
Citrus (Established Trees)	Annual Weeds	2 - 4 lbs of 80% formulation	1.6 - 3.2 lbs a.i.	Apply as a directed spray to the soil. Do not exceed 8 lbs per acre per year.
Perennial Weeds	7 - 15 lbs of 80% formulation	5.6 - 12 lbs a.i.	Higher rates are for hard-to-control perennials. Multiple applications may be necessary.	
Pineapple	Seedling Weeds	2 - 6 lbs of 80% formulation	1.6 - 4.8 lbs a.i.	Apply before planting material begins to grow. Rate depends on rainfall and soil type.
Non-Crop Areas	Annual Weeds	3 - 6 lbs of 80% formulation	2.4 - 4.8 lbs a.i.	Lower rates provide short-term control.
Perennial Weeds & Brush	6 - 15 lbs of 80% formulation	4.8 - 12 lbs a.i.	Use higher rates for deep-rooted perennials and for extended residual control.	

Experimental Protocols

Pre-Emergent Application Protocol

This protocol outlines the general steps for applying **bromacil** as a pre-emergent herbicide to prevent the germination of weed seeds.



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Caption: Experimental workflow for pre-emergent application of **bromacil**.

Methodology:

- Site Preparation: Clear the designated area of any existing vegetation. For optimal results, the soil should be well-prepared and free of clods and debris.
- Calibration of Equipment: Ensure that the sprayer is accurately calibrated to deliver the intended volume of spray solution uniformly over the treatment area.
- Preparation of Spray Solution:
 - Fill the spray tank to approximately one-quarter to one-third full with clean water.
 - Begin agitation and add the required amount of **bromacil** formulation to the tank.
 - Continue agitation while filling the tank to the desired volume.
 - If tank-mixing with other herbicides or adjuvants, add them after the **bromacil** is fully dispersed.
- Application: Apply the spray solution uniformly to the soil surface before weed seeds germinate. A minimum spray volume of 10 gallons per acre is recommended to ensure adequate coverage.
- Activation: **Bromacil** requires moisture to move into the weed seed germination zone. For best results, application should be followed by rainfall or irrigation (approximately 10-15 mm) within two weeks.
- Data Collection: At predetermined intervals, assess weed control by counting the number of emerged weeds per unit area and comparing it to an untreated control plot.

Post-Emergent Application Protocol

This protocol is for the application of **bromacil** to control existing weeds.

Methodology:

- **Weed Assessment:** Identify the target weed species and their growth stage. **Bromacil** is most effective on young, actively growing weeds.
- **Equipment Calibration and Spray Solution Preparation:** Follow the same procedures as for pre-emergent application. For post-emergent applications, the addition of a non-ionic surfactant may improve efficacy.
- **Application:** Apply the spray solution to the foliage of the target weeds. Thorough coverage is essential. For some perennial weeds, it may be beneficial to remove the top growth before spraying the ground.
- **Environmental Conditions:** Avoid application during windy conditions to prevent spray drift to non-target plants.
- **Data Collection:** Evaluate the efficacy of the treatment at regular intervals by visually assessing the percentage of weed control (chlorosis, necrosis) and by measuring the reduction in weed biomass compared to an untreated control.

Analytical Methods for Residue Analysis

For research and environmental monitoring purposes, it is often necessary to determine the concentration of **bromacil** residues in soil, water, and plant tissues.

- **Gas Chromatography (GC):** A common method involves extraction with a solvent like chloroform, followed by cleanup steps and analysis using a gas chromatograph equipped with a halogen-sensitive detector, such as a Hall 700A or a thermionic nitrogen/phosphorus detector.
- **High-Performance Liquid Chromatography (HPLC):** A reverse-phase HPLC method has been developed for the separation and quantification of **bromacil** in combination with other herbicides. This method typically uses a C18 column with a mobile phase of acetonitrile and water.

Environmental Fate and Safety Considerations

- **Soil Persistence:** **Bromacil** has a moderate persistence in soil, with an average field half-life of about 60 days, but this can extend to 8 months under certain conditions.

- **Mobility:** Due to its relatively high water solubility (815 ppm) and low soil organic carbon-water partitioning coefficient (Koc of approximately 32 mL/g), **bromacil** has a moderate to high potential for leaching in soil, which can pose a risk to groundwater.
- **Toxicity:** **Bromacil** has a low acute toxicity to mammals, with an oral LD50 in rats of over 5,200 mg/kg. However, it can be toxic to non-target plants and aquatic organisms.

Disclaimer: This document is intended for informational purposes for a scientific audience. Always refer to the product label and Safety Data Sheet (SDS) for specific application instructions, safety precautions, and regulatory information.

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